

N-hydroxy-1-piperidinecarboximidamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-hydroxy-1-piperidinecarboximidamide*

Cat. No.: *B1199650*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the available safety and handling information for **N-hydroxy-1-piperidinecarboximidamide** (CAS No. 29044-24-4). The information is intended for use by professionals in research and development environments. Due to the absence of a publicly available, comprehensive Safety Data Sheet (SDS), this guide synthesizes data from chemical databases and general principles of laboratory safety for related compounds.

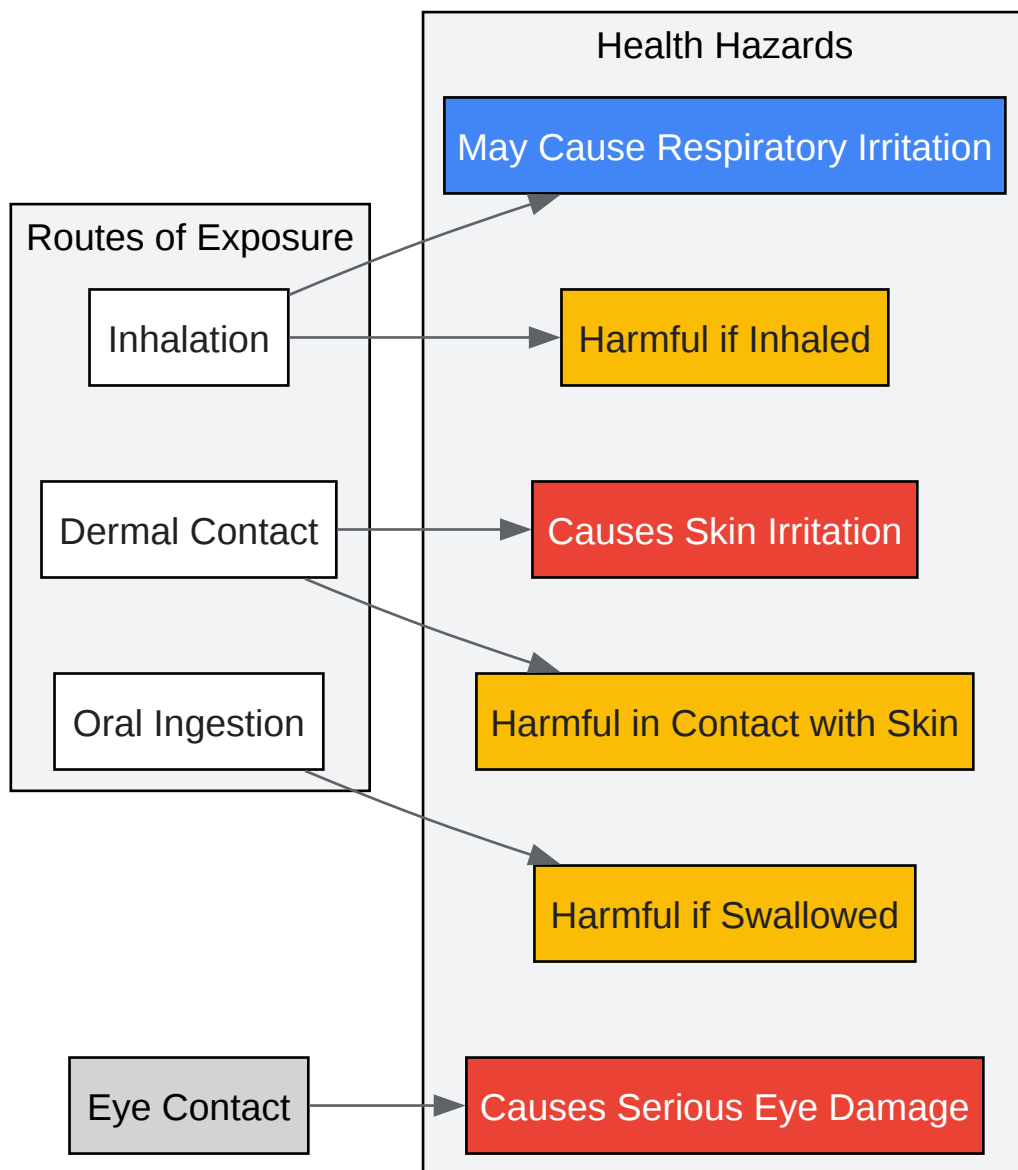
Hazard Identification and Classification

N-hydroxy-1-piperidinecarboximidamide is classified as a hazardous substance. The primary routes of exposure are oral ingestion, dermal contact, and inhalation. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), the following hazard statements apply^[1]:

- Acute Toxicity (Oral): Harmful if swallowed.
- Acute Toxicity (Dermal): Harmful in contact with skin.
- Acute Toxicity (Inhalation): Harmful if inhaled.
- Skin Corrosion/Irritation: Causes skin irritation.

- Serious Eye Damage/Eye Irritation: Causes serious eye damage.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

A visual representation of the logical relationships between exposure routes and resulting health hazards is provided below.



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Caption: Logical relationships between exposure routes and health hazards.

Physical and Chemical Properties

Quantitative experimental data for the physical and chemical properties of **N-hydroxy-1-piperidinecarboximidamide** are not readily available. The following table summarizes computed data from publicly accessible databases^[1]:

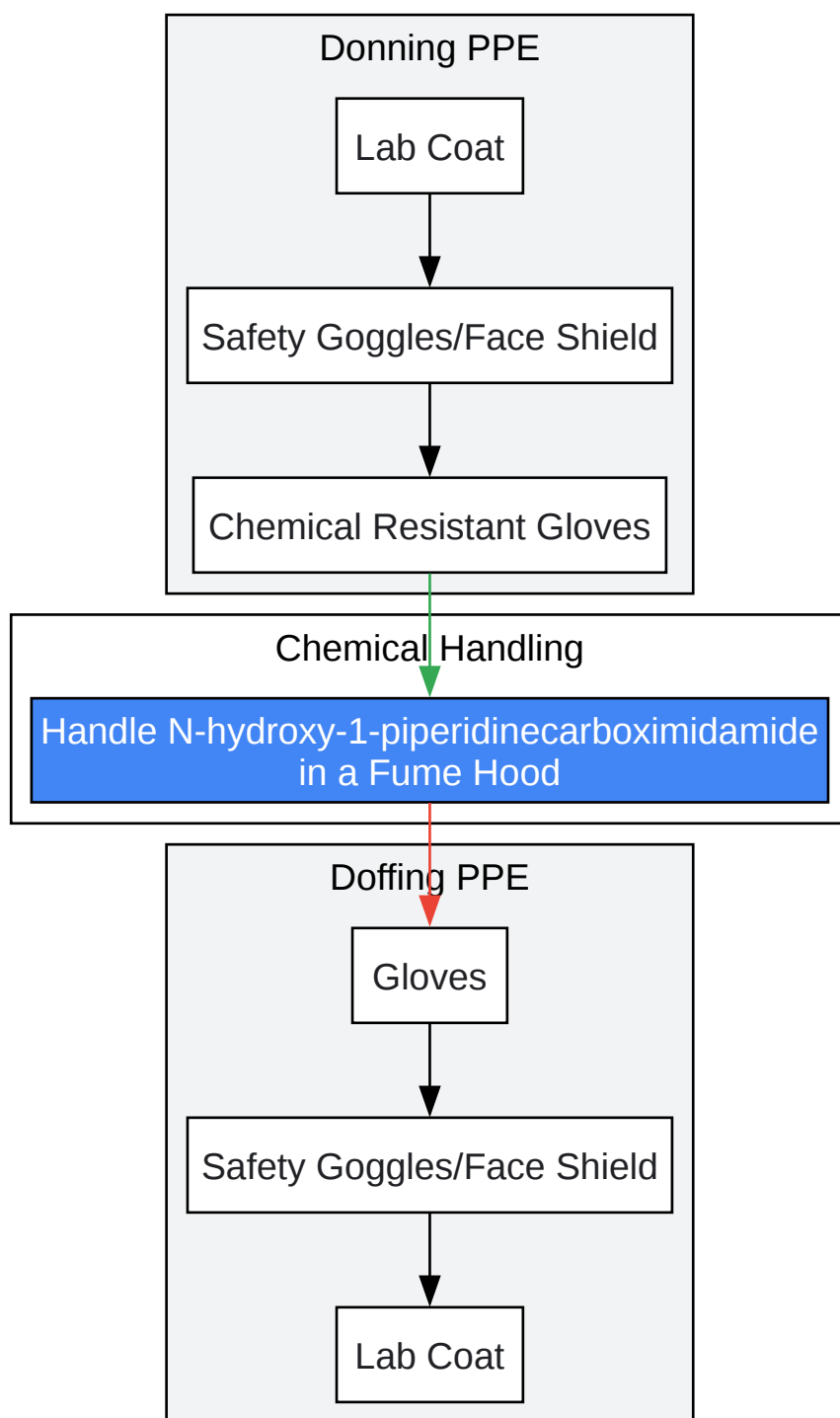
Property	Value	Source
Molecular Formula	C ₆ H ₁₃ N ₃ O	PubChem
Molecular Weight	143.19 g/mol	PubChem
XLogP3-AA	0.3	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	1	PubChem
Topological Polar Surface Area	61.9 Å ²	PubChem

Handling and Storage

Given the hazardous nature of **N-hydroxy-1-piperidinecarboximidamide**, stringent safety protocols should be followed.

Personal Protective Equipment (PPE)

A generalized workflow for donning and doffing Personal Protective Equipment (PPE) when handling this compound is illustrated below.



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Caption: Generalized workflow for donning and doffing PPE.

Safe Handling Procedures

- Engineering Controls: All work with **N-hydroxy-1-piperidinecarboximidamide** should be conducted in a well-ventilated chemical fume hood.
- Personal Protective Equipment:
 - Eye Protection: Chemical safety goggles and/or a face shield are mandatory to prevent serious eye damage.
 - Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) must be worn to prevent skin contact and irritation.
 - Respiratory Protection: If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge should be used.
- Hygiene Practices: Avoid all personal contact. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, seek immediate medical attention.

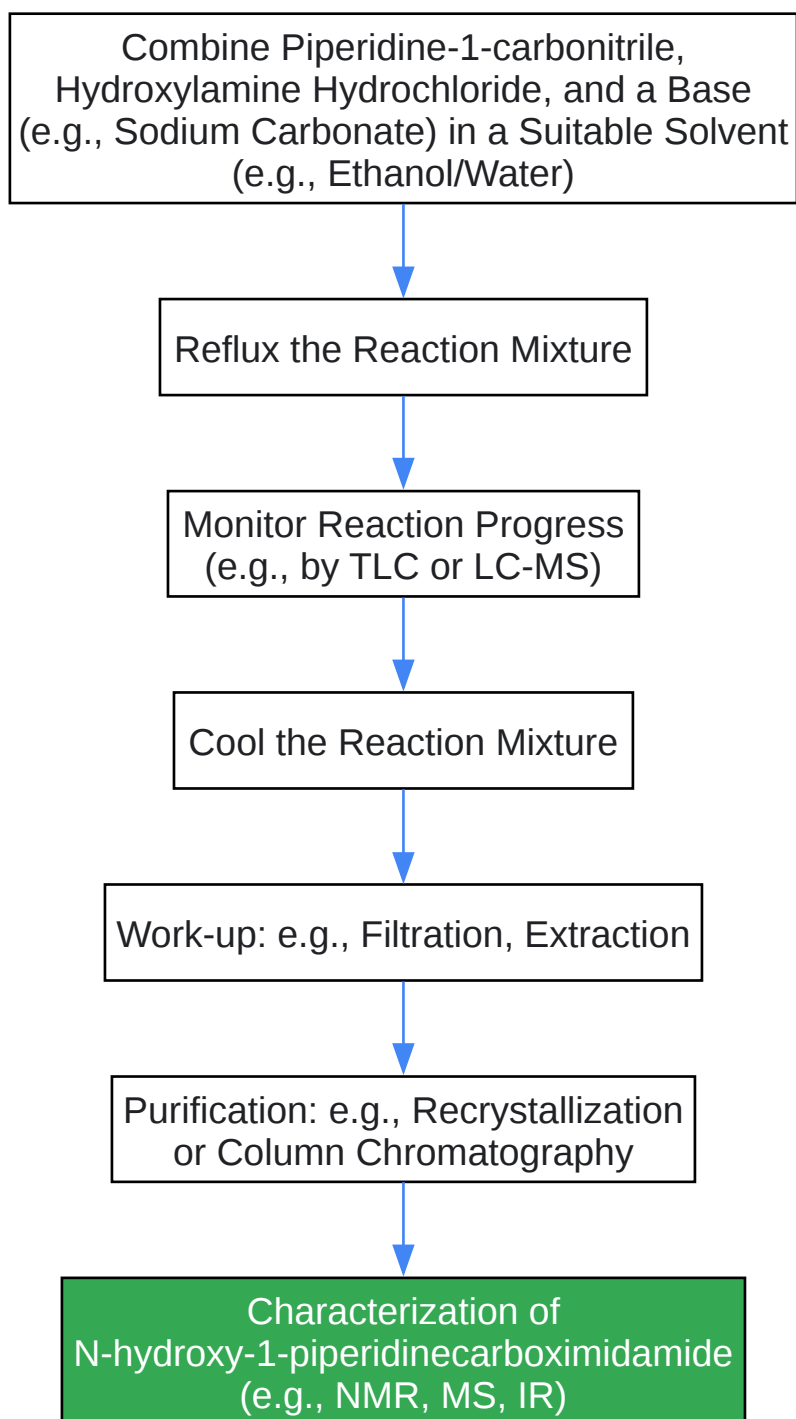
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.

Experimental Protocols

Detailed experimental protocols for the safety assessment of **N-hydroxy-1-piperidinecarboximidamide** are not available in the public domain. However, a general synthetic protocol for related amidoxime compounds can be adapted.

Illustrative Synthesis of N-hydroxy-1-piperidinecarboximidamide

A plausible synthetic route involves the reaction of a nitrile with hydroxylamine. The following is a generalized procedure and should be adapted and optimized under strict safety protocols[2].



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Caption: Generalized workflow for the synthesis of **N-hydroxy-1-piperidinecarboximidamide**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet. All laboratory work should be conducted by trained professionals in

accordance with established safety protocols and regulations. Users should conduct their own risk assessments before handling this compound.

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References

- 1. N-(N-Hydroxyamidino)piperidine | C₆H₁₃N₃O | CID 152974 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-hydroxy-1-piperidinecarboximidamide | 29044-24-4 | Benchchem [benchchem.com]
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